

Application Notes and Protocols: Preparation of RapaLink-1 Stock Solution with DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

RapaLink-1 is a third-generation, bivalent inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase that regulates cell growth, proliferation, and survival. [1][2] It functions by inhibiting both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), overcoming resistance observed with previous generations of mTOR inhibitors.[1] [3] RapaLink-1 is synthesized by linking rapamycin to a derivative of sapanisertib, another mTOR inhibitor, via a polyethylene glycol linker.[4] This dual-action mechanism makes it a potent tool in cancer research and other studies involving the PI3K-AKT-mTOR signaling pathway. Proper preparation of a RapaLink-1 stock solution is the first critical step for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation of a RapaLink-1 stock solution using dimethyl sulfoxide (DMSO).

Quantitative Data Summary

A summary of the key quantitative data for **RapaLink-1** is presented in the table below for easy reference.



Property	Value	Reference(s)
Molecular Weight	1784.14 g/mol	
Molecular Formula	C91H138N12O24	-
Solubility in DMSO	≥ 100 mg/mL (56.05 mM)	-
160 mg/mL (89.68 mM)		-
178 mg/mL	_	
Purity	>96%	-
Storage (Lyophilized)	4°C, desiccated (stable for 24 months)	<u>-</u>
Storage (in DMSO)	-20°C for up to 1 month	-
-80°C for up to 6 months		-

Experimental Protocol: Preparation of a 10 mM RapaLink-1 Stock Solution in DMSO

This protocol provides a detailed methodology for preparing a 10 mM stock solution of **RapaLink-1**.

Materials:

- RapaLink-1 (lyophilized powder)
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- · Microcentrifuge tubes
- · Calibrated micropipettes and sterile tips
- Vortex mixer
- · Optional: Sonicator



Procedure:

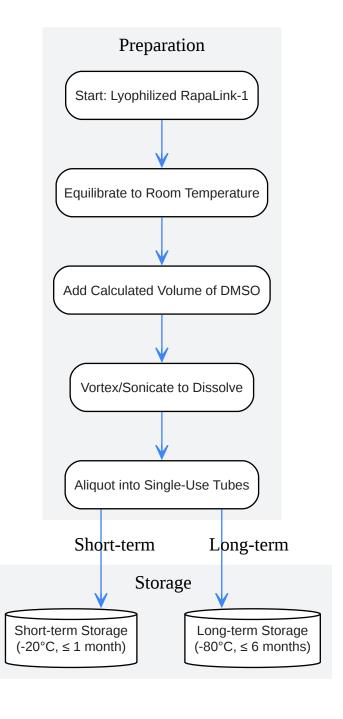
- Pre-handling Preparation:
 - Before opening, briefly centrifuge the vial of lyophilized RapaLink-1 to ensure all the powder is at the bottom of the vial.
 - Allow the RapaLink-1 vial and the DMSO to equilibrate to room temperature before use to prevent condensation.
- Calculation of DMSO Volume:
 - To prepare a 10 mM stock solution from 5 mg of RapaLink-1, you will need 0.28 mL of DMSO. The calculation is as follows:
 - Volume (L) = Mass (g) / (Molecular Weight (g/mol) * Concentration (mol/L))
 - Volume (L) = 0.005 g / (1784.14 g/mol * 0.010 mol/L) = 0.000280 L = 0.28 mL
- Dissolving RapaLink-1:
 - Carefully add 0.28 mL of anhydrous DMSO to the vial containing 5 mg of RapaLink-1.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the powder.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, brief sonication can aid in dissolution.
- Aliquoting and Storage:
 - Once fully dissolved, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent multiple freeze-thaw cycles which can lead to degradation of the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Working Concentrations:



The final working concentration of **RapaLink-1** will depend on the specific cell type and experimental design. It is recommended to perform a dose-response curve to determine the optimal concentration for your experiments. For reference, in vitro studies have used concentrations ranging from as low as 1.56 nM.

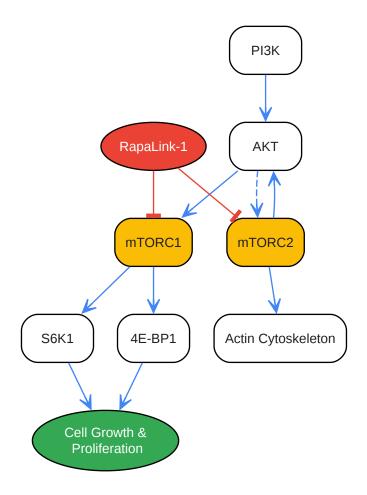
Diagrams



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Caption: Workflow for **RapaLink-1** Stock Solution Preparation.



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Caption: PI3K-AKT-mTOR Signaling Pathway and RapaLink-1 Inhibition.

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